

Application Notes and Protocols for 3-Chloro-N-(3-hydroxyphenyl)propanamide

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Compound of Interest

Compound Name:	3-Chloro-N-(3-hydroxyphenyl)propanamide
Cat. No.:	B1357454

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the safe handling and storage of **3-Chloro-N-(3-hydroxyphenyl)propanamide** (CAS No. 50297-40-0).^{[1][2]} The information is compiled to ensure the safety of laboratory personnel and to maintain the integrity of the chemical compound.

Hazard Identification

While a specific Safety Data Sheet (SDS) for **3-Chloro-N-(3-hydroxyphenyl)propanamide** is not readily available, data from structurally similar compounds, such as 3-Chloro-N-(4-hydroxyphenyl)propanamide, suggest potential hazards.^[3] The following table summarizes the likely hazard profile.

Hazard Category	Pictogram	Signal Word	Hazard Statement
Acute Toxicity (Oral)	GHS07	Warning	H302: Harmful if swallowed
Skin Corrosion/Irritation	GHS07	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	GHS07	Warning	H319: Causes serious eye irritation

Data based on the safety information for the related compound 3-Chloro-N-(4-hydroxyphenyl)propanamide.[3]

Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment should be worn when handling **3-Chloro-N-(3-hydroxyphenyl)propanamide**.

PPE Item	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[4]
Hand Protection	Wear chemical-resistant, impervious gloves (e.g., nitrile rubber).
Skin and Body Protection	Wear a lab coat or other protective clothing. In case of a significant risk of splashing, use an apron or a chemical suit.[4]
Respiratory Protection	If dust is generated or exposure limits are exceeded, use a full-face respirator with an appropriate particulate filter.[4]

Experimental Protocols

3.1. Safe Handling Protocol

- Preparation:
 - Ensure a well-ventilated work area, preferably a chemical fume hood.[4]
 - Assemble all necessary equipment and reagents before handling the compound.
 - Verify that a safety shower and eyewash station are readily accessible.
- Handling:

- Avoid the formation of dust and aerosols.[5]
- Weigh the compound in a contained environment (e.g., a weighing glove box or a fume hood).
- Avoid contact with skin, eyes, and clothing.[6]
- Do not eat, drink, or smoke in the handling area.[5]
- Post-Handling:
 - Wash hands thoroughly after handling.[5]
 - Clean the work area and decontaminate any spills.
 - Properly label and store the compound according to the storage protocol.

3.2. Storage Protocol

- Storage Conditions:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[4]
 - The recommended storage temperature is between 2-8°C in a refrigerator.[1][7]
 - Protect from direct sunlight.
- Incompatible Materials:
 - Keep away from strong oxidizing agents, strong acids, and strong bases.[6]

3.3. Spill and Waste Disposal Protocol

- Spill Response:
 - Evacuate personnel from the spill area.
 - Wear appropriate PPE as outlined in Section 2.

- For solid spills, carefully sweep up the material, avoiding dust generation, and place it in a suitable, closed container for disposal.[8]
- For solutions, absorb with an inert material (e.g., sand, diatomite) and place in a chemical waste container.
- Ventilate the area and wash the spill site after material pickup is complete.

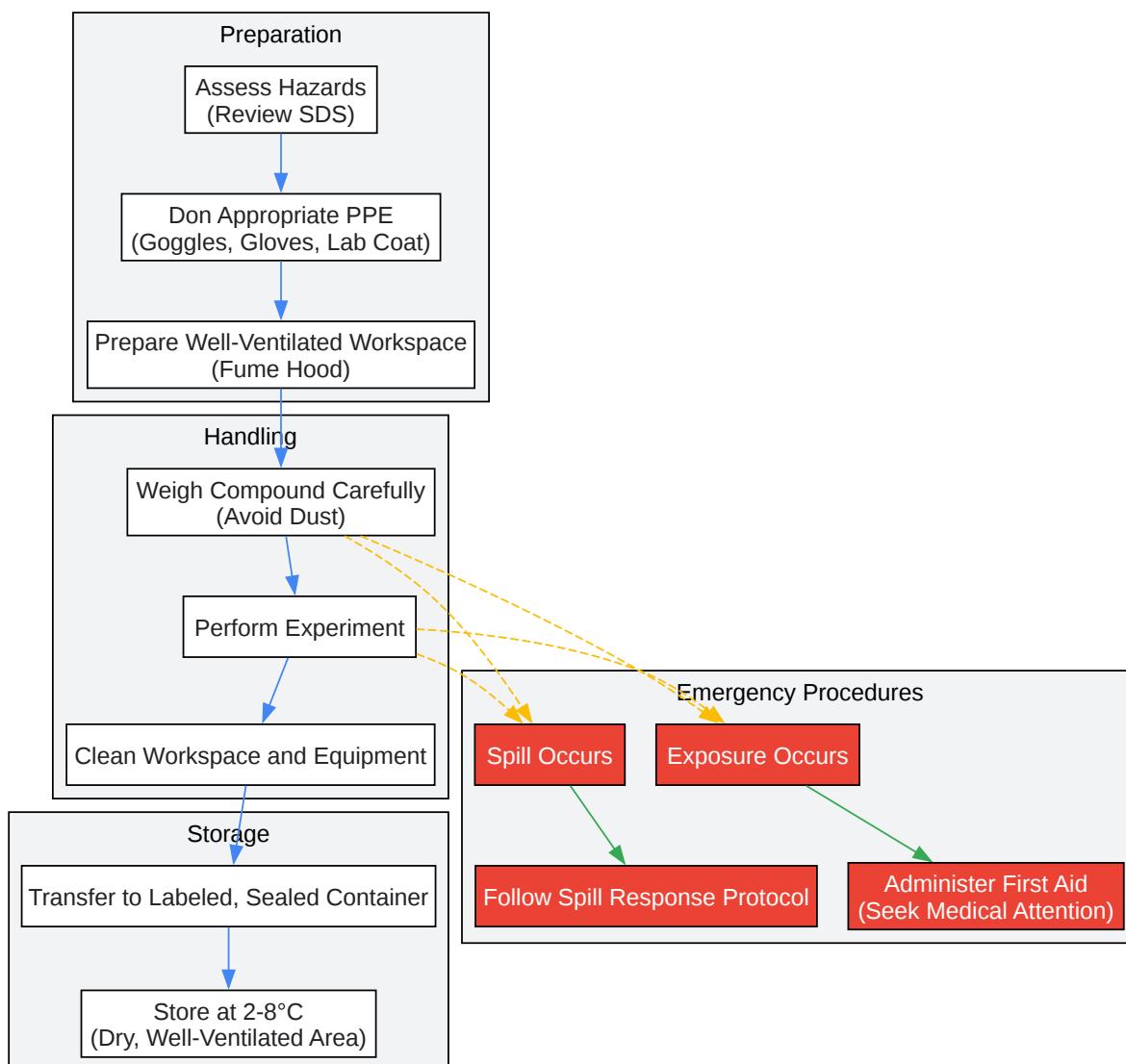
- Waste Disposal:
 - Dispose of waste material in accordance with local, state, and federal regulations.
 - Do not allow the chemical to enter drains or waterways.[8]

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[4][8]
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. If skin irritation persists, consult a physician.[4][8]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[4][8][9]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[4][8]

Visualizations

Workflow for Safe Handling and Storage of 3-Chloro-N-(3-hydroxyphenyl)propanamide

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Caption: Safe handling and storage workflow.

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